

# CAS number and molecular weight of Norfloxacin-d8

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## In-Depth Technical Guide: Norfloxacin-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **Norfloxacin-d8**, a deuterated analog of the broad-spectrum fluoroquinolone antibiotic, Norfloxacin. This stable isotope-labeled compound is a critical tool for researchers and analytical scientists, primarily utilized as an internal standard in quantitative bioanalytical studies, such as pharmacokinetic and metabolic profiling.

## **Core Physicochemical Data**

The fundamental properties of **Norfloxacin-d8** are summarized below. This data is essential for accurate weighing, solution preparation, and mass spectrometry settings.

Parameter	Value	Citations
CAS Number	1216601-32-9	[1][2][3]
Molecular Formula	C16H10D8FN3O3	[1][4][5]
Molecular Weight	327.38 g/mol	[1][4][6]
Alternate Molecular Weight	327.34 g/mol	[5][7]



Note: The minor discrepancy in molecular weight values likely arises from different calculation methods or rounding conventions by various suppliers.

# Application in Quantitative Analysis: Experimental Protocol

**Norfloxacin-d8** is most commonly employed as an internal standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays to ensure the accuracy and precision of Norfloxacin quantification in complex biological matrices. The following is a representative experimental protocol for the determination of Norfloxacin in human plasma.

## **Materials and Reagents**

- · Norfloxacin analytical standard
- Norfloxacin-d8 (internal standard)
- Human plasma (with anticoagulant, e.g., K<sub>2</sub>EDTA)
- Acetonitrile (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water (18.2 MΩ·cm)
- Microcentrifuge tubes
- Autosampler vials

## **Preparation of Standard and Quality Control Solutions**

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Norfloxacin and Norfloxacin-d8 in an appropriate solvent (e.g., methanol or a mixture of methanol and methylene chloride) to create individual primary stock solutions.
- Working Standard Solutions: Prepare serial dilutions of the Norfloxacin primary stock solution in a suitable solvent (e.g., 50:50 acetonitrile:water) to create a series of working standard solutions for the calibration curve.



 Internal Standard Working Solution: Dilute the Norfloxacin-d8 primary stock solution to a fixed concentration (e.g., 100 ng/mL) to be used for spiking all samples.

## **Sample Preparation (Protein Precipitation)**

- Aliquot 100 μL of plasma samples (calibration standards, quality controls, and unknown samples) into 1.5 mL microcentrifuge tubes.
- Add 20 μL of the Internal Standard Working Solution (Norfloxacin-d8) to each tube and vortex briefly.
- Add 300  $\mu$ L of cold acetonitrile to each tube to precipitate plasma proteins.
- Vortex vigorously for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to clean autosampler vials for LC-MS/MS analysis.

### **LC-MS/MS Instrumentation and Conditions**

- Liquid Chromatography System: A UHPLC system is recommended for optimal separation.
  - Column: A C18 reversed-phase column (e.g., Waters Acquity BEH C<sub>18</sub>, 2.1 x 50 mm, 1.7 μm) is suitable.
  - Mobile Phase A: 0.1% Formic acid in water.
  - Mobile Phase B: 0.1% Formic acid in acetonitrile.
  - Gradient Elution: A linear gradient from a low to high percentage of Mobile Phase B is employed to elute the analytes.
  - Flow Rate: A typical flow rate is 0.4 mL/min.
  - Injection Volume: 5-10 μL.



- Mass Spectrometry System: A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode with an electrospray ionization (ESI) source in positive mode.
  - MRM Transitions: Specific precursor-to-product ion transitions for both Norfloxacin and Norfloxacin-d8 must be optimized for maximum sensitivity and specificity.
    - Norfloxacin (Analyte): e.g., m/z 320.1 → 276.1
    - Norfloxacin-d8 (IS): e.g., m/z 328.2 → 284.2
  - Ion Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows.

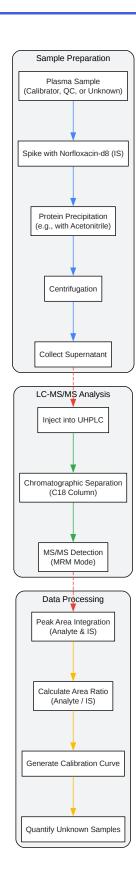
### **Data Analysis**

- Integrate the peak areas for both the analyte (Norfloxacin) and the internal standard (Norfloxacin-d8) for each injection.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards using a weighted linear regression model.
- Determine the concentration of Norfloxacin in the unknown samples by interpolating their peak area ratios from the calibration curve.

## **Visualized Experimental Workflow**

The following diagram illustrates the key steps in a typical bioanalytical workflow utilizing **Norfloxacin-d8** as an internal standard.





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Caption: Bioanalytical workflow for Norfloxacin quantification using Norfloxacin-d8.



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